Technical Support Center: YM-900 (YM90K)

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Compound of Interest

Compound Name:	*YM 900*
CAS No.:	*154164-30-4*
Cat. No.:	*B1683507*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of YM-900, also known as YM90K.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of YM-900 (YM90K)?

YM-900 (formerly YM90K) is a potent and selective antagonist of the α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1] It also shows activity as a kainate receptor antagonist.[1] Its primary on-target effect is the inhibition of these ionotropic glutamate receptors, which play a crucial role in excitatory synaptic transmission in the central nervous system. This mechanism is being investigated for its neuroprotective potential in conditions such as ischemic stroke.[1][2][3]

Q2: What are the known off-target binding sites for YM-900 (YM90K)?

Based on radioligand binding assays, YM-900 (YM90K) exhibits high selectivity for the AMPA receptor. However, it does have some affinity for other glutamate receptor subtypes, which

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could be considered potential off-target binding sites. The affinity for these sites is significantly lower than for the AMPA receptor.

- Kainate Receptors: YM-900 (YM90K) is less potent at inhibiting kainate receptors compared to AMPA receptors.[1]
- NMDA Receptors: It has a very low affinity for the N-methyl-D-aspartate (NMDA) receptor-sensitive L-glutamate binding site.[1]
- Glycine Site: Its affinity for the strychnine-insensitive glycine binding site associated with the NMDA receptor is also very low.[1]

Q3: What are the potential functional consequences of these off-target interactions?

While YM-900 (YM90K) is highly selective, its interaction with kainate receptors could contribute to its overall pharmacological profile. Antagonism of kainate receptors, in addition to AMPA receptors, may influence its neuroprotective and anticonvulsant effects.[1] Given the very low affinity for NMDA and glycine sites, significant functional off-target effects mediated by these receptors at therapeutic concentrations are considered unlikely.[1]

Q4: Have any adverse or unexpected effects of YM-900 (YM90K) been reported in preclinical studies?

Published preclinical studies on YM-900 (YM90K) have primarily focused on its neuroprotective efficacy in models of cerebral ischemia.[1][2][3] These studies have not reported significant adverse effects or overt toxicity at the doses tested. One study in a cat model of focal cerebral ischemia noted no essential differences in physiological variables or brain temperature between YM90K-treated and saline-treated animals.[3] However, a comprehensive public toxicology report or safety data sheet detailing a full preclinical safety profile is not readily available in the searched literature. Researchers should always perform their own safety assessments and dose-response studies.

Troubleshooting Guides

Issue: Unexpected neuronal activity or toxicity in in vitro experiments.

- Possible Cause 1: Off-target effects at kainate receptors.

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- Troubleshooting:
  - Review the expression profile of kainate receptor subunits in your specific cell culture model.
  - Compare the effects of YM-900 (YM90K) with a more selective AMPA receptor antagonist that has even lower affinity for kainate receptors, if available.
  - Perform concentration-response curves to determine if the unexpected effects occur at concentrations where significant kainate receptor antagonism is expected.

- Possible Cause 2: Non-specific toxicity at high concentrations.
  - Troubleshooting:
    - Conduct a cell viability assay (e.g., MTT or LDH assay) to determine the cytotoxic concentration range of YM-900 (YM90K) in your specific cell type.
    - Ensure that the final concentration of the vehicle (e.g., DMSO) is not contributing to toxicity.
    - Visually inspect cells for morphological signs of distress under the microscope.

Issue: Inconsistent or unexpected behavioral phenotypes in in vivo animal models.

- Possible Cause 1: Pharmacokinetic variability.
  - Troubleshooting:
    - Ensure consistent and accurate dosing and administration route.
    - Consider performing pharmacokinetic studies to determine the brain concentration of YM-900 (YM90K) at different time points after administration.
    - Be aware of potential differences in metabolism and clearance between different animal species or strains.

- Possible Cause 2: On-target effects leading to complex behavioral outcomes.

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- Troubleshooting:
  - AMPA receptors are widely distributed in the brain and are involved in numerous physiological processes. Antagonism of these receptors can lead to a range of behavioral effects beyond the intended therapeutic outcome.
  - Carefully design behavioral test batteries to assess a range of functions, including motor activity, coordination, learning, and memory.
  - Include appropriate control groups to differentiate between vehicle effects and compound-specific effects.

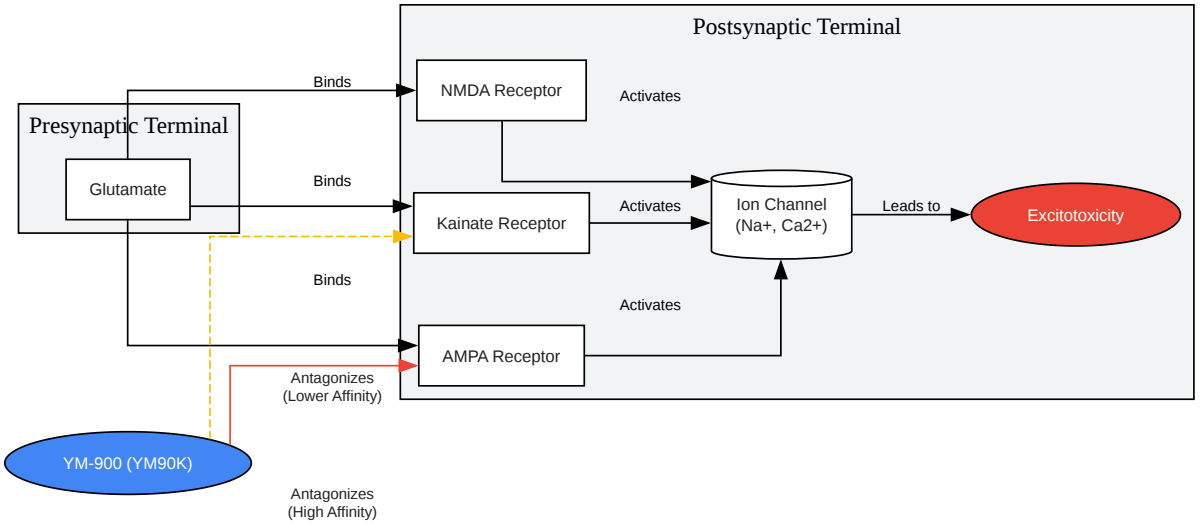
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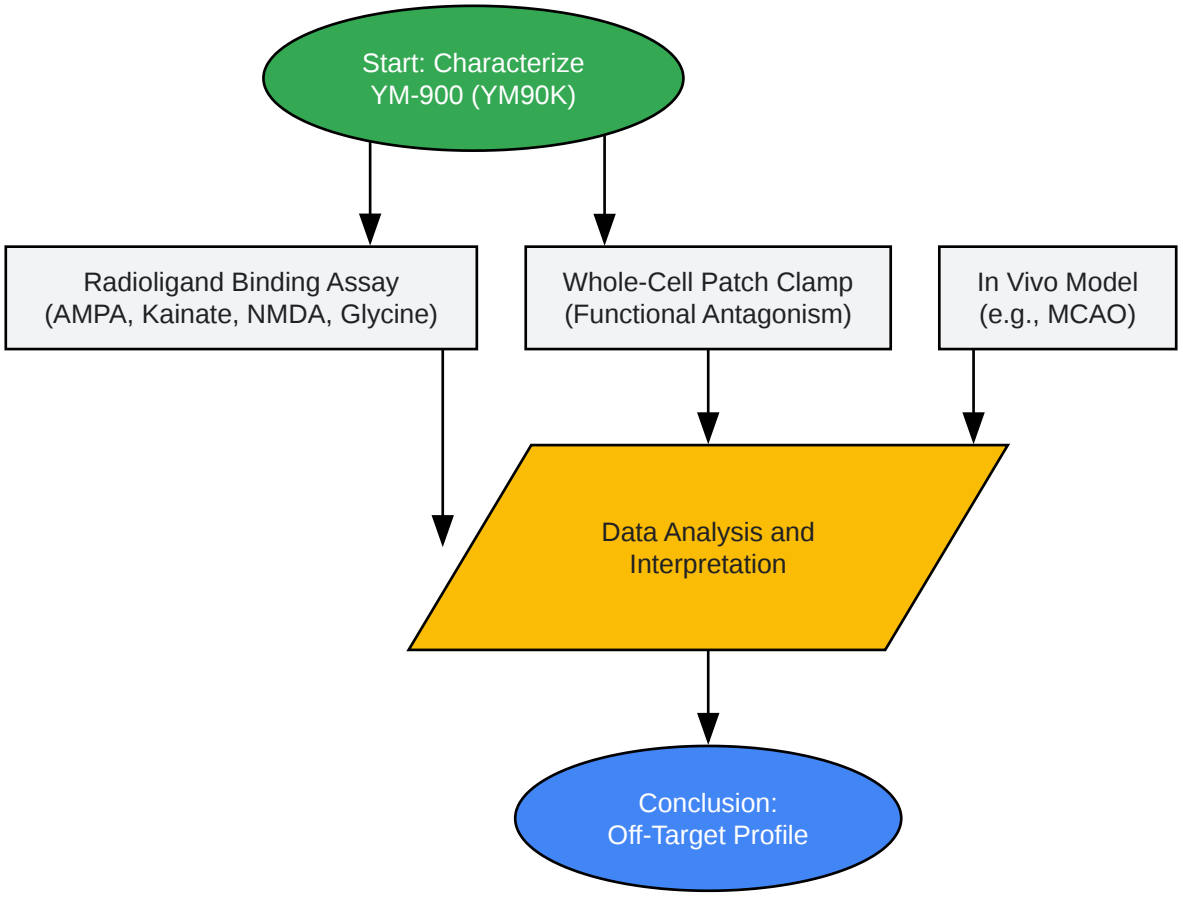
Table 1: Receptor Binding Affinity of YM-900 (YM90K)

Receptor Site	Ligand	Ki (μM)	Reference
AMPA	[3H]-AMPA	0.084	[1]
Kainate	[3H]-Kainate	2.2	[1]
NMDA	[3H]-L-Glutamate	> 100	[1]
Glycine (strychnine-insensitive)	[3H]-Glycine	37	[1]

Mandatory Visualizations

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- 2. Neuroprotective effect of a novel AMPA receptor antagonist, YM90K, in rat focal cerebral ischaemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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